

Essential Safety and Operational Guide for 2-Amino-3-bromo-4-picoline

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Compound of Interest

Compound Name: 2-Amino-3-bromo-4-picoline

Cat. No.: B1285222

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Amino-3-bromo-4-picoline** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Immediate Safety and Handling Precautions

2-Amino-3-bromo-4-picoline is a chemical compound that requires careful handling due to its potential hazards. While a comprehensive toxicological profile for this specific compound is not readily available, data from structurally similar compounds suggest that it may be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) Therefore, it is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and to wear appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Amino-3-bromo-4-picoline** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield should be worn where splashing is a risk. [3] [4]
Skin Protection	Chemical-resistant Gloves	Nitrile gloves or other chemically resistant gloves. [2]
Laboratory Coat	A standard laboratory coat.	
Respiratory Protection	NIOSH-approved Respirator	A NIOSH-approved N95 dust mask is required if there is a potential for dust generation. [2] In case of insufficient ventilation, use a full-face respirator.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Amino-3-bromo-4-picoline** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₇ BrN ₂ ^[5]
Molecular Weight	187.04 g/mol ^[5]
Appearance	Light brown to dark brown colored powder ^[5]
Melting Point	67-72°C ^[6]
Boiling Point	~308°C ^[6]
Flash Point	140.1°C ^[6]
Solubility	Slightly soluble in water, easily soluble in organic solvents like ethanol and ether. ^[7]
Storage Temperature	0-8°C ^[5]

Experimental Protocols

Handling and Storage Protocol:

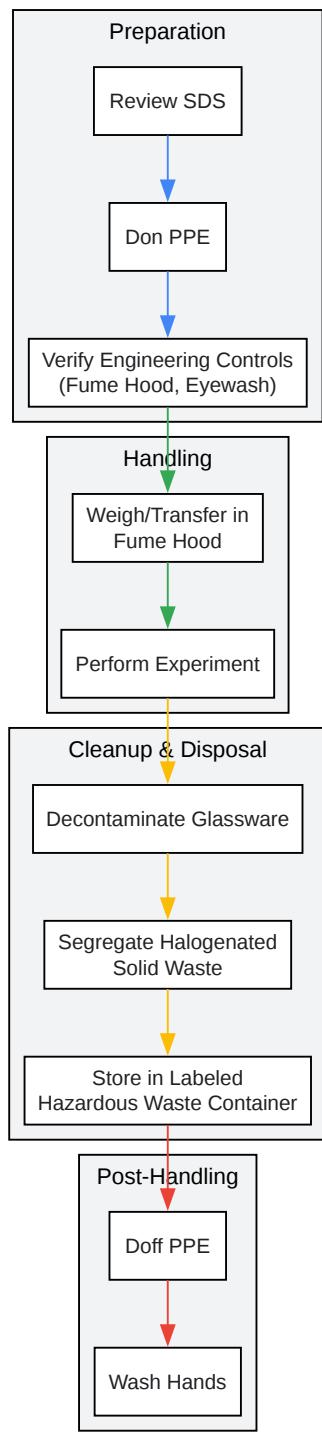
- Engineering Controls: Always handle **2-Amino-3-bromo-4-picoline** in a well-ventilated area, preferably inside a certified chemical fume hood.^[3] Ensure that eyewash stations and safety showers are readily accessible.^[3]
- Personal Protective Equipment (PPE): Before handling, don the required PPE as specified in the table above.
- Dispensing: When weighing or transferring the solid, use a spatula and avoid generating dust. Use a container that can be securely sealed.
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.^[5] Keep it away from incompatible materials such as strong oxidizing agents and strong acids.^[2]
- Hygiene: Wash hands thoroughly after handling the compound.^[1] Do not eat, drink, or smoke in the laboratory.

Disposal Protocol:

- Waste Segregation: Designate a specific, clearly labeled hazardous waste container for "Halogenated Organic Solids." Do not mix this waste with non-halogenated chemical waste.
[\[2\]](#)
- Waste Collection: Carefully sweep up any solid **2-Amino-3-bromo-4-picoline** waste using a dedicated brush and dustpan, avoiding dust generation.[\[2\]](#) Place the collected solid waste and any contaminated disposable materials (e.g., weighing paper, contaminated gloves) into the designated hazardous waste container.[\[2\]](#) The container should be made of a compatible material, such as high-density polyethylene (HDPE), and have a secure lid.[\[2\]](#)
- Container Management: Securely seal the hazardous waste container when not in use and once it is full.[\[2\]](#)
- Waste Storage: Store the sealed container in a designated, well-ventilated waste accumulation area, away from incompatible materials.[\[2\]](#)
- Final Disposal: Arrange for the collection of the hazardous waste container by a licensed environmental waste management company, following your institution's and local regulations.[\[2\]](#) Do not dispose of this chemical in the regular trash or down the drain.[\[2\]](#)
- Empty Containers: Empty containers that held **2-Amino-3-bromo-4-picoline** must also be disposed of as hazardous waste unless they have been triple-rinsed with an appropriate solvent.

Logical Workflow for Handling **2-Amino-3-bromo-4-picoline**

Workflow for Handling 2-Amino-3-bromo-4-picoline

[Click to download full resolution via product page](#)Caption: Workflow for Handling **2-Amino-3-bromo-4-picoline**

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